Navigating the Solubility Landscape of N3-D-Orn(Boc)-OH: A Technical Guide

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Compound of Interest

Compound Name:	*N3-D-Orn(Boc)-OH*
Cat. No.:	*B2620285*

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For researchers, scientists, and professionals in drug development, understanding the solubility of novel amino acid derivatives is a critical first step in experimental design and formulation. This technical guide provides a comprehensive overview of the solubility characteristics of **N3-D-Orn(Boc)-OH**, a Boc-protected pentanoic amino acid derivative utilized as a click chemistry reagent, particularly in the synthesis of antibody-drug conjugates (ADCs)[1]. While specific quantitative solubility data for **N3-D-Orn(Boc)-OH** in common laboratory solvents is not readily available in public literature, this guide offers a framework for its determination based on the physicochemical properties of related compounds and established methodologies for protected amino acids.

Physicochemical Properties and Solubility Expectations

N3-D-Orn(Boc)-OH, also known as (R)-5-azido-2-((tert-butoxycarbonyl)amino)pentanoic acid, is a white crystalline powder at room temperature. Its structure, featuring a hydrophobic tert-butoxycarbonyl (Boc) protecting group and a polar carboxylic acid group, suggests a solubility profile that will be highly dependent on the solvent's polarity. Generally, protected amino acids exhibit limited solubility in aqueous solutions and greater solubility in organic solvents.

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Based on general principles for peptide and amino acid derivative solubility, peptides and their derivatives with a high proportion of hydrophobic residues tend to be less soluble in water.[2] The presence of the Boc group in **N3-D-Orn(Boc)-OH** significantly increases its hydrophobicity.

Quantitative Solubility Data

As of the latest literature review, specific quantitative solubility data (e.g., mg/mL or molarity) for **N3-D-Orn(Boc)-OH** in a range of common laboratory solvents has not been published. The table below is provided as a template for researchers to populate as they determine this data experimentally.

Solvent	Chemical Formula	Polarity Index	Expected Solubility	Experimental Value (mg/mL)
Water	H_2O	10.2	Low	Data not available
Methanol (MeOH)	CH_3OH	5.1	Moderate to High	Data not available
Ethanol (EtOH)	C_2H_5OH	4.3	Moderate to High	Data not available
Dimethyl Sulfoxide (DMSO)	$(CH_3)_2SO$	7.2	High	Data not available
N,N-Dimethylformamide (DMF)	$(CH_3)_2NC(O)H$	6.4	High	Data not available
Dichloromethane (DCM)	CH_2Cl_2	3.1	Moderate to High	Data not available
Acetonitrile (ACN)	CH_3CN	5.8	Moderate	Data not available

For a structurally similar compound, (R)-2-((tert-Butoxycarbonyl)amino)pentanoic acid, a solubility of 40 mg/mL in DMSO has been reported, suggesting that **N3-D-Orn(Boc)-OH** is also likely to be highly soluble in this solvent[3].

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Experimental Protocol for Solubility Determination

The following protocol provides a standardized method for determining the solubility of **N3-D-Orn(Boc)-OH** in various solvents. This method is based on the principle of adding a known mass of the solute to a known volume of the solvent until a saturated solution is achieved.

Materials:

- **N3-D-Orn(Boc)-OH**
- Selected laboratory solvents (e.g., Water, Methanol, Ethanol, DMSO, DMF, DCM, Acetonitrile)
- Analytical balance
- Vortex mixer
- Centrifuge
- Spectrophotometer (optional, for quantitative analysis)
- Small volume glass vials with caps

Procedure:

- Sample Preparation: Accurately weigh a small amount of **N3-D-Orn(Boc)-OH** (e.g., 1-5 mg) into a pre-weighed glass vial.
- Solvent Addition: Add a small, precise volume of the chosen solvent to the vial (e.g., 100 µL).
- Dissolution Attempt: Cap the vial and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Observation: Visually inspect the solution for any undissolved solid particles. If the solid has completely dissolved, the compound is soluble at that concentration.
- Incremental Addition: If the solid has dissolved, continue to add small, known masses of **N3-D-Orn(Boc)-OH**, vortexing after each addition, until a saturated solution is formed (i.e., solid

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material remains undissolved after thorough mixing).

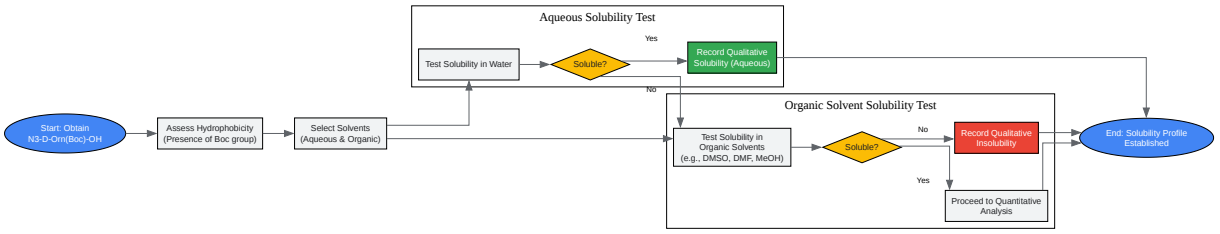
- Equilibration: If undissolved solid remains, allow the suspension to equilibrate by stirring or shaking at a constant temperature for a set period (e.g., 24 hours) to ensure maximum dissolution.
- Separation: Centrifuge the saturated solution to pellet the excess solid.
- Quantification (Optional but Recommended): Carefully remove a known volume of the supernatant. The concentration of the dissolved **N3-D-Orn(Boc)-OH** in the supernatant can be determined by a suitable analytical method, such as UV-Vis spectrophotometry (if the compound has a chromophore), HPLC, or by evaporating the solvent and weighing the residue.
- Calculation: Calculate the solubility in mg/mL or moles/L.

This general approach can be adapted based on the specific equipment and analytical capabilities available in the laboratory[4][5].

Logical Workflow for Solubility Assessment

The following diagram illustrates a logical workflow for assessing the solubility of a protected amino acid like **N3-D-Orn(Boc)-OH**.

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Caption: Logical workflow for determining the solubility of **N3-D-Orn(Boc)-OH**.

Conclusion

While quantitative solubility data for **N3-D-Orn(Boc)-OH** is not currently available in the public domain, its chemical structure suggests poor solubility in aqueous solutions and good solubility in polar aprotic solvents like DMSO and DMF. The provided experimental protocol offers a robust method for researchers to determine the precise solubility in a variety of common laboratory solvents. This information is essential for the effective use of **N3-D-Orn(Boc)-OH** in synthetic chemistry, particularly in the development of novel bioconjugates and therapeutics.

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